

triallyl aconitate molecular weight and formula

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Compound of Interest

Compound Name: *Triallyl aconitate*

Cat. No.: *B12104131*

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In-Depth Technical Guide: Triallyl Aconitate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties of **triallyl aconitate**. Due to the limited publicly available data on specific biological applications, this document focuses on its chemical characteristics and draws parallels from structurally similar compounds to infer potential applications.

Core Chemical Data

The fundamental molecular properties of **triallyl aconitate** are summarized below.

Property	Value	Citation
Molecular Formula	C ₁₅ H ₁₈ O ₆	[1]
Molecular Weight	294.11035 Da (Monoisotopic Mass)	[1]
IUPAC Name	tris(prop-2-enyl) (Z)-prop-1-ene-1,2,3-tricarboxylate	[1]

Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **triallyl aconitate** is not readily available in peer-reviewed literature. However, a general approach can be inferred from the

synthesis of other trialkyl aconitates, which typically involves the esterification of aconitic acid or its derivatives. A plausible synthetic route is the dehydration of acetylated citric acid esters.
[2]

A general method for preparing trialkyl aconitate esters involves heating an acetylated trialkyl citrate at 180-225°C under reduced pressure (1-50 mm of mercury) in the presence of a catalyst such as sodium acetate.[2]

Caption: Generalized workflow for the synthesis of a trialkyl aconitate.

Potential Applications and Parallels

While specific applications for **triallyl aconitate** in drug development are not documented, its structural features, particularly the presence of multiple allyl groups, suggest its primary utility lies in polymer chemistry as a crosslinking agent. This is analogous to the well-documented use of other triallyl compounds like triallyl isocyanurate (TAIC) and triallyl cyanurate (TAC).[1][3][4] These compounds are used to modify the properties of polymers, enhancing thermal stability, mechanical strength, and chemical resistance.[1]

Given this, **triallyl aconitate** could potentially be used in the development of:

- **Biomaterials:** As a crosslinking agent to improve the mechanical properties and stability of hydrogels or other polymeric scaffolds used in tissue engineering and drug delivery.
- **Medical Devices:** In the formulation of specialized polymers for medical devices requiring high durability and resistance to degradation.

Signaling Pathways

There is currently no information available in scientific literature detailing any interaction of **triallyl aconitate** with biological signaling pathways. Its presumed role as a crosslinking monomer in polymer synthesis suggests it is unlikely to have specific biological targets in the manner of a therapeutic agent. Research into its biocompatibility and that of any polymers derived from it would be a necessary precursor to any potential biomedical application.

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